

Essential Safety and Logistical Information for Handling Zaurategrast Ethyl Ester Sulfate

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Compound of Interest

Compound Name: Zaurategrast ethyl ester sulfate

Cat. No.: B2516624

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Zaurategrast ethyl ester sulfate**. As a potent $\alpha 4\beta 1/\alpha 4\beta 7$ integrin antagonist under investigation for inflammatory and autoimmune disorders, this compound requires stringent safety protocols to protect laboratory personnel and the environment. All procedures should be performed within the framework of a comprehensive risk assessment specific to your facility and experimental context.

Quantitative Data Summary

Due to the proprietary nature of developmental compounds, specific quantitative safety data such as Occupational Exposure Limits (OEL), LD50, and Permissible Daily Exposure (PDE) for **Zaurategrast ethyl ester sulfate** are not publicly available. In the absence of this data, the compound must be handled as a highly potent active pharmaceutical ingredient (HPAPI) with unknown toxicity, necessitating the highest level of containment and precaution.

Data Point	Value	Source / Comment
Occupational Exposure Limit (OEL)	Not Established	Handle as a potent compound; assume a low OEL.
LD50/LC50	Not Available	Assume high toxicity via all routes of exposure.
Permitted Daily Exposure (PDE)	Not Established	All handling procedures should aim for zero exposure.
Primary Solvent	Dimethyl Sulfoxide (DMSO)	DMSO facilitates skin absorption of other chemicals.

Operational Plan: Step-by-Step Guidance for Safe Handling

This operational plan outlines the necessary procedures for handling **Zaurategrast ethyl ester sulfate** from receipt to use in experimental protocols.

Engineering Controls and Designated Areas

- **Designated Work Area:** All handling of **Zaurategrast ethyl ester sulfate**, including weighing, reconstitution, and aliquoting, must be conducted in a designated area with restricted access. This area should be clearly marked with warning signs indicating the presence of a potent compound.
- **Containment:** A certified chemical fume hood, biological safety cabinet, or a glove box is mandatory for all operations involving the solid compound or its concentrated solutions. For potent compounds, ventilated balance enclosures should be used for weighing.
- **Ventilation:** Ensure adequate, single-pass ventilation in the designated handling areas to prevent accumulation of airborne particles or vapors.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is critical to prevent exposure. The following should be worn at all times when handling the compound:

- **Gloves:** Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated and dispose of them as hazardous waste.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.
- **Lab Coat:** A dedicated, disposable lab coat or a lab coat made of a non-permeable material should be used. Cuffed sleeves are recommended.
- **Respiratory Protection:** For procedures that may generate aerosols or dust, a properly fitted respirator (e.g., N95 or higher) is recommended.

Compound Reconstitution and Handling

- **Reconstitution:** **Zaurategrast ethyl ester sulfate** is typically dissolved in Dimethyl Sulfoxide (DMSO) to create a stock solution.
 - Perform the reconstitution within a containment device (fume hood or glove box).
 - Use the smallest practical quantities for your experiments.
 - Add the solvent slowly to the solid compound to avoid splashing.
- **Solution Storage:** Store stock solutions in clearly labeled, tightly sealed vials at -20°C or -80°C as recommended by the supplier.
- **Spill Management:**
 - Have a spill kit readily available in the designated handling area.
 - For small spills, absorb the material with an inert absorbent, place it in a sealed container, and decontaminate the area with an appropriate cleaning agent.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan: Managing Zaurategrast Ethyl Ester Sulfate Waste

Proper disposal is crucial to prevent environmental contamination and ensure safety.

Waste Segregation

- **Solid Waste:** All disposable materials that have come into contact with **Zaurategrast ethyl ester sulfate**, including gloves, lab coats, weigh boats, and pipette tips, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:**
 - Unused or waste solutions of **Zaurategrast ethyl ester sulfate** in DMSO must be collected in a separate, sealed, and labeled hazardous waste container.
 - Do not dispose of DMSO solutions down the drain.^[1]
 - Aqueous waste containing low concentrations of the compound should also be collected for hazardous waste disposal.

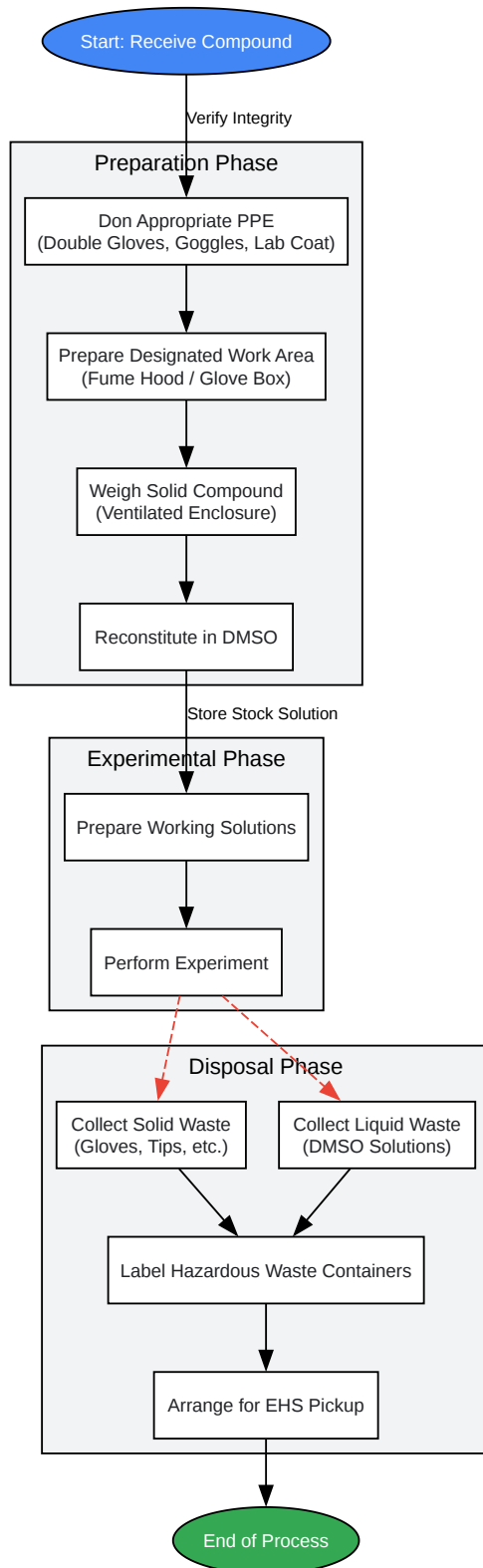
Disposal Procedure

- **Waste Containers:** Use leak-proof, chemically resistant containers for all waste.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**Zaurategrast ethyl ester sulfate**"), the solvent (e.g., "in DMSO"), and the associated hazards.
- **Pickup and Disposal:** Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for the disposal of chemical waste.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for safely handling **Zaurategrast ethyl ester sulfate**, from initial preparation to final disposal, emphasizing critical safety checkpoints.

Safe Handling Workflow for Zaurategrast Ethyl Ester Sulfate

[Click to download full resolution via product page](#)Caption: Workflow for handling **Zaurategrast ethyl ester sulfate**.

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References

- 1. depts.washington.edu [depts.washington.edu]
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Email: info@benchchem.com